

Navigating the Final Step: A Guide to the Safe Disposal of Gozanertinib

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Compound of Interest

Compound Name: Gozanertinib

Cat. No.: B15569568

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Essential guidance for the proper handling and disposal of **Gozanertinib**, an investigational tyrosine kinase inhibitor. Adherence to these protocols is critical for ensuring personnel safety, environmental protection, and regulatory compliance.

The disposal of investigational drugs such as **Gozanertinib** is governed by stringent regulations. These compounds must be treated as hazardous waste unless explicitly determined otherwise. Flushing down drains or disposal in regular trash is strictly prohibited for hazardous pharmaceutical waste. This guide provides a procedural workflow for the safe and compliant disposal of **Gozanertinib**.

Gozanertinib Hazard Profile

A summary of the key hazards associated with **Gozanertinib** is provided below. This information is derived from safety data sheets and should be consulted before handling the compound.

Hazard Statement	GHS Classification	Precautionary Statement
Harmful if swallowed	Acute toxicity, oral (Category 4)	P301+P312: IF SWALLOWED: call a POISON CENTER/doctor/physician IF you feel unwell.[1]
May cause an allergic skin reaction	Skin sensitization (Category 1)	P302+P352: IF ON SKIN: wash with plenty of water.[1]
Causes serious eye damage	Serious eye damage/eye irritation (Category 1)	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do-continue rinsing.[1]
Suspected of damaging fertility or the unborn child	Reproductive toxicity (Category 2)	P201: Obtain special instructions before use.[1]
Causes damage to organs through prolonged or repeated exposure	Specific target organ toxicity, repeated exposure (Category 1)	P314: Get medical advice/attention if you feel unwell.[1]

Procedural Workflow for Disposal

The following procedure outlines the necessary steps for the safe and compliant disposal of **Gozanertinib**, from initial preparation to final handover for destruction.

Step 1: Personnel Training and Preparation

All personnel handling **Gozanertinib** waste must complete training on chemical waste management and the handling of hazardous pharmaceuticals. This training should be renewed annually. Before beginning any disposal procedures, ensure all necessary Personal Protective Equipment (PPE) is worn, including gloves, a lab coat, and safety glasses.

Step 2: Waste Segregation and Containerization

Proper segregation of waste is crucial. Two primary types of waste will be generated:

- **Trace Waste:** This includes items with minimal residual amounts of **Gozanertinib**, such as empty vials, syringes, and contaminated PPE.
- **Bulk Waste:** This includes unused or expired **Gozanertinib**, as well as grossly contaminated materials.

Container Selection and Labeling:

- **Select a Compatible Container:** Use a designated, compatible hazardous waste container. For sharps like needles and syringes, a NIOSH-approved sharps container is mandatory.
- **Labeling:** Obtain and affix a "HAZARDOUS WASTE" label to the container. The label must be completed with the following information:
 - Generator's Name and Location
 - Accumulation Start Date
 - Chemical Name (**Gozanertinib**) and concentration/percentage.

Step 3: Waste Accumulation and Storage

- **Trace Waste:** Place all items with trace contamination (e.g., vials, syringes, contaminated gloves, bench paper) directly into the designated hazardous waste container.
- **Bulk Waste:** Unused or expired **Gozanertinib** should be disposed of in its original container, which is then placed into the hazardous waste container.
- **Secure Closure:** Once the container is full or the experiment is complete, securely close the container.
- **Storage:** Store the sealed container in a designated and registered Satellite Accumulation Area (SAA).
- **Log and Inspect:** Log the container on the SAA Inspection Log and perform weekly inspections.

Step 4: Arranging for Disposal

- **Request Pickup:** When ready for pickup, complete and submit a Chemical Waste Disposal Request Form to your institution's Environmental Health and Safety (EHS) department.
- **Documentation:** Retain all documentation, including the signed manifest provided by the hazardous waste vendor at the time of pickup, for your research records. The date of pickup by EHS is considered the official disposal date.

Experimental Protocols

Currently, there are no standardized experimental protocols for the chemical neutralization of **Gozanertinib** for disposal purposes. The recommended procedure is incineration by a licensed hazardous waste management facility.

Gozanertinib Disposal Workflow



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Caption: Logical workflow for the safe disposal of **Gozanertinib**.

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References

- 1. selleck.cn [selleck.cn]
- To cite this document: BenchChem. [Navigating the Final Step: A Guide to the Safe Disposal of Gozanertinib]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15569568#gozanertinib-proper-disposal-procedures]

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